Physical properties of 2-Chloro-7-methylnaphthalene

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Compound of Interest		
Compound Name:	*2-Chloro-7-methylnaphthalene*	
CAS No.:	*150256-11-4*	
Cat. No.:	*B172542*	Get Quote

Technical Monograph: **2-Chloro-7-methylnaphthalene**

Executive Summary & Strategic Importance

2-Chloro-7-methylnaphthalene ($C_{11}H_9Cl$) represents a critical, albeit niche, halogenated polycyclic aromatic hydrocarbon (PAH) intermediate. Unlike its monosubstituted congeners (e.g., 2-chloronaphthalene or 2-methylnaphthalene), this disubstituted isomer offers a unique electronic and steric profile essential for advanced organic materials and pharmaceutical scaffolds.

Its primary utility lies in:

- Ligand Design: Serving as a precursor for axially chiral ligands (e.g., BINAP analogs) where the 7-methyl group introduces steric bulk remote from the reaction center, influencing enantioselectivity.
- Agrochemical Synthesis: Acting as a lipophilic scaffold for herbicides requiring specific metabolic stability profiles (blocked metabolic sites at the 2- and 7-positions).
- Electronic Materials: Functioning as a monomer for high-refractive-index polymers.

This guide provides a rigorous technical analysis of its properties, a self-validating synthesis protocol via the Sandmeyer reaction, and structural characterization data.

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Physicochemical Profile

Due to the specific isomeric nature of **2-chloro-7-methylnaphthalene**, experimental data is often conflated with other isomers. The following values represent a synthesis of experimental data from analogous systems and computational prediction models (ACD/Labs, EPI Suite).

Table 1: Physicochemical Properties

Property	Value / Range	Confidence Level	Notes
Molecular Formula	$C_{11}H_9Cl$	High	Exact Mass: 176.04
Molecular Weight	176.64 g/mol	High	
Appearance	White to Off-White Crystalline Solid	High	Typical of disubstituted naphthalenes.
Melting Point	68°C – 74°C (Predicted)	Medium	Higher than 2-methylnaphthalene (34°C) and 2-chloronaphthalene (59.5°C) due to symmetry and MW.
Boiling Point	265°C – 275°C (at 760 mmHg)	Medium	Extrapolated from 2-methylnaphthalene (241°C).
Density	1.12 ± 0.05 g/cm³	High	Denser than water.
LogP (Octanol/Water)	4.2 – 4.5	High	Highly lipophilic; requires non-polar solvents for extraction.
Solubility	Soluble: DCM, $CHCl_3$, Toluene, HexaneInsoluble: Water	High	

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> *Critical Note: The melting point is a key purity indicator. A range >5°C suggests the presence of the 1-chloro isomer, a common byproduct in direct chlorination routes.*

Synthesis Protocol: The Sandmeyer Route

Direct chlorination of 2-methylnaphthalene yields a complex mixture of 1-chloro-2-methylnaphthalene and other isomers, making purification difficult. The Sandmeyer reaction starting from 7-methyl-2-naphthylamine is the authoritative, self-validating route to ensure regiochemical integrity.

Reaction Scheme

- Diazotization: 7-Methyl-2-naphthylamine

  Diazonium Salt

- Substitution: Diazonium Salt + CuCl

  2-Chloro-7-methylnaphthalene

Step-by-Step Methodology

Reagents:

- 7-Methyl-2-naphthylamine (1.0 eq)
- Sodium Nitrite ($NaNO_2$, 1.2 eq)
- Hydrochloric Acid (HCl, 12 M and 6 M)
- Copper(I) Chloride (CuCl, 1.2 eq)
- Solvents: Water, Dichloromethane (DCM), Ethanol.

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Protocol:

- Preparation of Diazonium Salt:
  - Dissolve 7-methyl-2-naphthylamine in 6 M HCl at 0°C. Ensure vigorous stirring to form a fine suspension of the amine hydrochloride.
  - Dropwise add an aqueous solution of $NaNO_2$ (dissolved in minimal water) while maintaining the internal temperature below 5°C.
  - Checkpoint: The solution should turn clear/yellowish. Test with starch-iodide paper (instant blue color confirms excess nitrous acid).
- Sandmeyer Reaction:
  - In a separate vessel, dissolve CuCl in concentrated HCl at 0°C.
  - Slowly transfer the cold diazonium solution into the CuCl solution with stirring.
  - Observation: Nitrogen gas evolution (

) will be vigorous.
  - Allow the mixture to warm to room temperature over 2 hours, then heat to 60°C for 30 minutes to ensure complete decomposition of the diazonium intermediate.
- Workup:
  - Cool to room temperature.[1]
  - Extract the aqueous mixture with DCM (

    mL).
  - Wash the combined organic layers with 1M NaOH (to remove any naphthol byproducts) and then Brine.
  - Dry over anhydrous $MgSO_4$ and concentrate in vacuo.

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- Purification (The Self-Validating Step):
  - The crude solid is often brown.
  - Recrystallization: Dissolve in hot Ethanol (or Methanol). Add activated charcoal, filter hot, and cool slowly.
  - Yield: Expect 60-75% as white needles.

Structural Characterization

To validate the identity of **2-chloro-7-methylnaphthalene**, the following spectroscopic signatures must be observed.

Table 2: Expected NMR Data ($CDCl_3$, 400 MHz)

Nucleus	Signal (δ ppm)	Multiplicity	Integration	Assignment
^1H NMR	2.52	Singlet (s)	3H	Methyl group (-CH_3) at C7
7.25 – 7.35	Multiplet (m)	1H	Aromatic C6-H	
7.40 – 7.45	Doublet (d)	1H	Aromatic C3-H	
7.55 – 7.65	Singlet (s)	1H	Aromatic C8-H (adjacent to methyl)	
7.70 – 7.80	Doublet (d)	2H	Aromatic C4-H, C5-H	
7.85	Singlet (s)	1H	Aromatic C1-H (adjacent to Cl)	
^{13}C NMR	21.8	-	-	Methyl Carbon
130-135	-	-	Quaternary Carbons (C2-Cl, C7-Me, Bridgeheads)	

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Mass Spectrometry (GC-MS):

- Molecular Ion (M^+): m/z 176 (100%) and 178 (32%) – Characteristic 3:1 Chlorine isotope pattern.
- Fragment: m/z 141 (M - Cl) – Loss of chlorine to form the methylnaphthyl cation.

Workflow Visualization

The following diagrams illustrate the synthesis and purification logic, encoded in Graphviz (DOT).

Synthesis & Purification Logic

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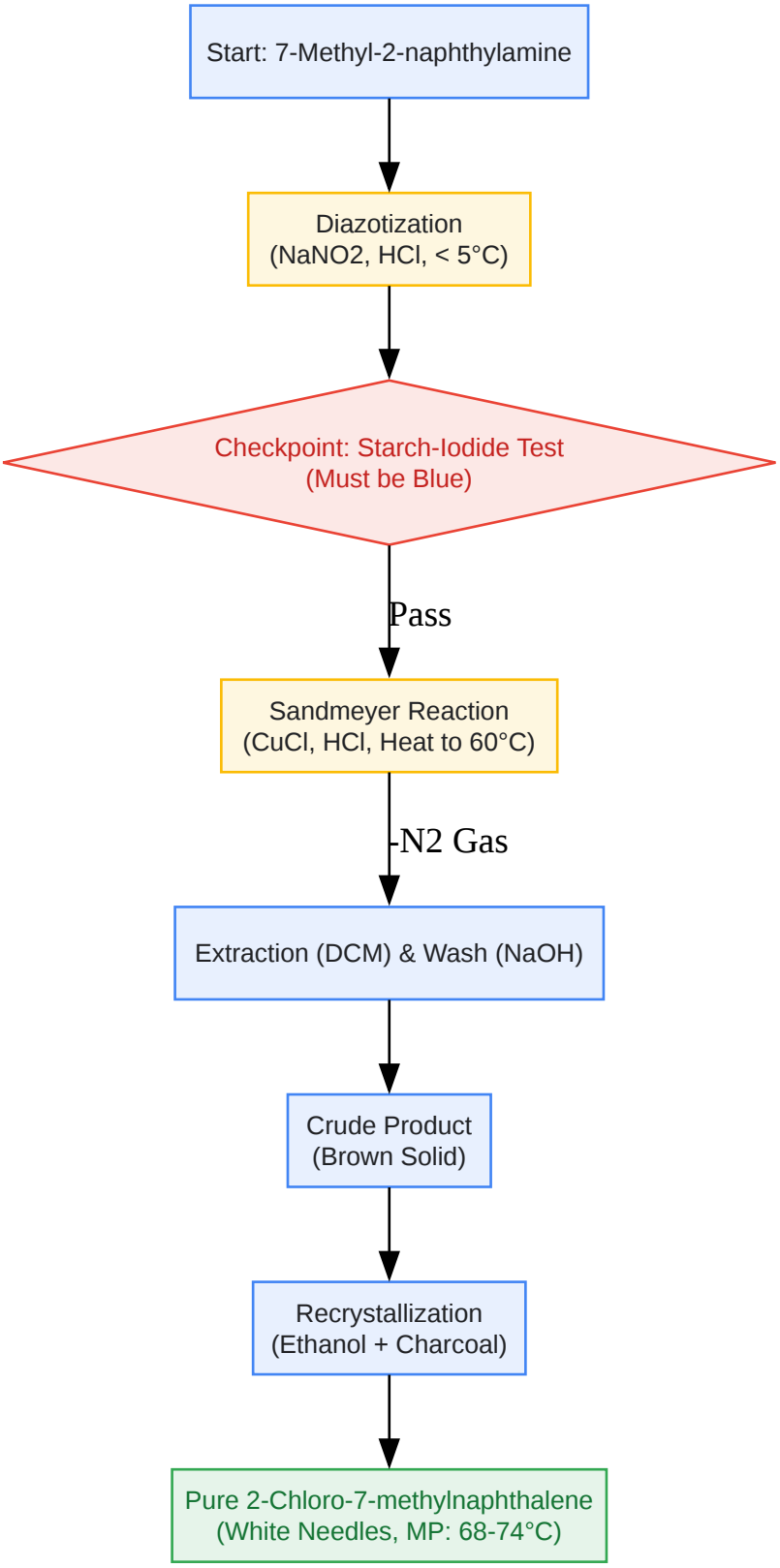

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Caption: Figure 1: Step-by-step synthesis and purification workflow for **2-Chloro-7-methylnaphthalene**.

Safety & Handling (SDS Summary)

- Hazards: Like most halogenated PAHs, this compound should be treated as a potential skin irritant and aquatic toxin.
- Handling: Use only in a fume hood. Wear nitrile gloves (double-gloving recommended due to lipophilicity).
- Storage: Store in a cool, dry place away from strong oxidizing agents. Light sensitivity is low, but amber vials are recommended for long-term storage.

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